Spectroscopic Characterization of trans-4-Butylcyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*trans-4-Butylcyclohexanecarboxylic Acid*
CAS No.:	*67589-83-7*
Cat. No.:	*B7808699*

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Introduction

In the landscape of pharmaceutical research and materials science, the precise structural elucidation of organic molecules is a cornerstone of development. **trans-4-Butylcyclohexanecarboxylic Acid** (CAS 38289-28-0), a substituted cycloalkane, presents a valuable model for understanding the conformational dynamics and spectroscopic signatures of 1,4-disubstituted cyclohexane rings. The presence of both a flexible n-butyl group and a polar carboxylic acid function imparts specific characteristics that are definitively resolved through modern spectroscopic techniques.

This technical guide provides an in-depth analysis of the key spectroscopic data for **trans-4-Butylcyclohexanecarboxylic Acid**, focusing on Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR) and Infrared (IR) spectroscopy. As a self-validating system, the protocols and interpretations herein are designed to offer researchers a robust framework for compound

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verification and characterization. We will explore the causality behind experimental choices and the logic of spectral interpretation, grounded in authoritative principles of organic spectroscopy.

A Note on Data Availability:Publicly accessible, experimentally verified spectra for **trans-4-Butylcyclohexanecarboxylic Acid** are not readily available. Therefore, this guide will utilize high-quality reference data from its close structural analog, trans-4-tert-Butylcyclohexanecarboxylic acid, to illustrate the core principles of spectral interpretation. The foundational spectroscopic features of the cyclohexanecarboxylic acid moiety are nearly identical between the two. Expected variations in the alkyl chain signals will be explicitly discussed.

Molecular Structure and Conformation

The trans stereochemistry of the 1,4-disubstituted cyclohexane ring is critical to its structure. The bulky alkyl group and the carboxylic acid group preferentially occupy equatorial positions to minimize steric strain (1,3-diaxial interactions), locking the ring into a stable chair conformation. This conformational rigidity has profound and predictable effects on the molecule's NMR spectrum.

Caption: 2D structure of **trans-4-Butylcyclohexanecarboxylic Acid**.

Part 1: ^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides detailed information about the electronic environment and connectivity of hydrogen atoms in a molecule. For substituted cyclohexanes, the chemical shifts and, critically, the coupling constants (J-values) of the ring protons are diagnostic of their axial or equatorial orientation.

Experimental Protocol: ^{1}H NMR Acquisition

- Sample Preparation: Dissolve 5-25 mg of the compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$).[1][2] The use of a deuterated solvent is essential to avoid a large interfering solvent signal in the spectrum.

- Internal Standard: Add a small amount of Tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm). Many commercial deuterated solvents already contain TMS.

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- Filtration: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter, which can degrade spectral quality.[1][3]
- Data Acquisition: Place the NMR tube in the spectrometer. Acquire the spectrum at a field strength of 300 MHz or higher to ensure adequate signal dispersion. Standard acquisition parameters include a 30-45 degree pulse angle and a relaxation delay of 1-2 seconds.
- Processing: Process the resulting Free Induction Decay (FID) with a Fourier transform. Phase and baseline correct the spectrum and integrate all signals.

Data Summary and Interpretation (Based on Analog: trans-4-tert-Butylcyclohexanecarboxylic acid)

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Signal (Proton)	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment Rationale
COOH	~12.0	Singlet (broad)	1H	The acidic proton of a carboxylic acid is highly deshielded and typically appears as a broad singlet far downfield. Its chemical shift is concentration-dependent.[4]
H-1 (CH-COOH)	~2.2-2.3	Triplet of Triplets (tt)	1H	This proton is axial and coupled to two adjacent axial protons (~12 Hz) and two adjacent equatorial protons (~3-4 Hz), resulting in a complex multiplet. It is deshielded by the adjacent carboxylic acid group.
H-2, H-6 (axial)	~2.0-2.1	Multiplet	2H	Axial protons adjacent to the CH-COOH group.
H-3, H-5 (axial)	~1.8-1.9	Multiplet	2H	Axial protons adjacent to the CH-alkyl group.

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H-4 (CH-Alkyl)	~1.0-1.1	Multiplet	1H	The methine proton at the 4-position, adjacent to the butyl group.
H-2,3,5,6 (equatorial)	~1.2-1.6	Multiplet	4H	Equatorial protons on the cyclohexane ring typically resonate upfield of their axial counterparts.
Alkyl Group	~0.8-1.4	Multiplets & Triplet	9H	Signals corresponding to the butyl group protons.

Expected Data for **trans-4-Butylcyclohexanecarboxylic Acid**:

- The signals for the cyclohexane ring protons (H-1 to H-6) and the carboxylic acid proton (COOH) would be nearly identical to the analog.
- The butyl group would show distinct signals:
  - A triplet around 0.9 ppm for the terminal methyl group (-CH_3).
  - Multiplets between 1.2-1.4 ppm for the three methylene groups (-CH_2-). The total integration for these signals would be 9H (CH_3 + 3xCH_2).

Part 2: ^{13}C NMR Spectroscopy

Carbon-13 NMR provides a map of the carbon skeleton. In proton-decoupled mode, each unique carbon atom typically appears as a single sharp line, making it a powerful tool for counting the number of non-equivalent carbons.

Experimental Protocol: ^{13}C NMR Acquisition

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- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 50-100 mg in 0.6-0.7 mL of deuterated solvent, due to the lower natural abundance of the ^{13}C isotope.[2]
- Data Acquisition: Acquire the spectrum using a standard proton-decoupled pulse sequence. A greater number of scans is required compared to ^{1}H NMR, often taking 30 minutes to several hours.
- Processing: Process the data similarly to the ^{1}H NMR spectrum.

Data Summary and Interpretation (Based on Analog: trans-4-tert-Butylcyclohexanecarboxylic acid)

Chemical Shift (δ, ppm)	Assignment	Rationale
~182-185	C=O	The carbonyl carbon of a saturated aliphatic carboxylic acid is significantly deshielded and appears in this characteristic downfield region.[4]
~45-48	C-1 (CH-COOH)	The carbon bearing the carboxylic acid is deshielded.
~42-45	C-4 (CH-Alkyl)	The carbon bearing the alkyl group.
~30-35	$C(CH_3)_3$	Quaternary carbon of the tert-butyl group.
~28-30	C-2, C-6	Carbons adjacent to C-1.
~25-28	C-3, C-5	Carbons adjacent to C-4.
~27	CH_3	Methyl carbons of the tert-butyl group.

Expected Data for **trans-4-Butylcyclohexanecarboxylic Acid**:

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- The signals for the carbonyl carbon (~182-185 ppm) and the cyclohexane ring carbons (C-1 to C-6) would be very similar to the analog.
- The n-butyl group would show four distinct signals, typically in the 14-40 ppm range, corresponding to its four unique carbon atoms.

Part 3: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

ATR is a modern, rapid technique for acquiring IR spectra of solid or liquid samples with minimal preparation.

- Background Scan: Ensure the ATR crystal (typically diamond) is clean. Run a background spectrum of the empty crystal to subtract atmospheric (CO_2, H_2O) and instrument-related absorptions.
- Sample Application: Place a small amount (a few milligrams) of the solid compound directly onto the ATR crystal.
- Apply Pressure: Use the instrument's pressure clamp to ensure firm, uniform contact between the sample and the crystal.[5]
- Data Acquisition: Collect the sample spectrum. The instrument software will automatically ratio the sample scan against the background scan to produce the final absorbance or transmittance spectrum.
- Cleanup: Clean the crystal surface with a suitable solvent (e.g., isopropanol) and a soft tissue.

Data Summary and Interpretation

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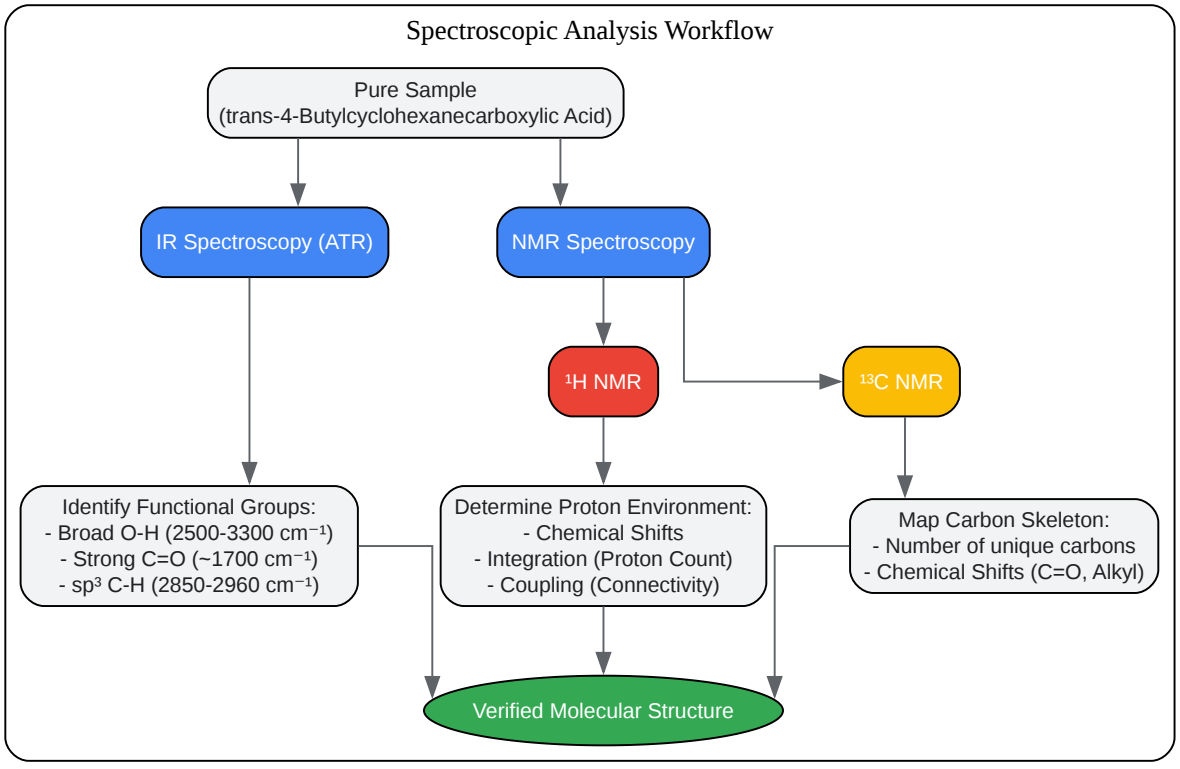
Wavenumber (cm^{-1})	Vibration Type	Functional Group	Interpretation
2500-3300	O-H Stretch	Carboxylic Acid	A very broad and strong absorption band is the hallmark of the hydroxyl group of a hydrogen-bonded carboxylic acid dimer.[4][6] This broadness is a key distinguishing feature.
2850-2960	C-H Stretch	Alkane (Butyl & Cyclohexyl)	Sharp, strong peaks corresponding to the sp^3 C-H bonds of the alkyl portions of the molecule. These often appear superimposed on the broad O-H band.
~1700-1710	C=O Stretch	Carboxylic Acid	A very strong, sharp absorption characteristic of the carbonyl group in a saturated, dimerized carboxylic acid.[7]
~1210-1320	C-O Stretch	Carboxylic Acid	A strong band associated with the carbon-oxygen single bond stretch.[5]
~910-950	O-H Bend	Carboxylic Acid	A broad band corresponding to the out-of-plane bend of the hydroxyl group.

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These IR absorptions, particularly the extremely broad O-H stretch and the strong C=O stretch around 1700 cm^{-1}, provide unambiguous evidence for the presence of a carboxylic acid functional group.

Integrated Spectroscopic Workflow and Conclusion

The structural elucidation of a molecule like **trans-4-Butylcyclohexanecarboxylic Acid** is a process of logical deduction, where each piece of spectroscopic data provides a unique and complementary part of the puzzle.



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Caption: Workflow for integrated spectroscopic structure elucidation.

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By combining these techniques, a complete and validated picture emerges:

- IR spectroscopy confirms the presence of the essential functional groups: a carboxylic acid and alkane C-H bonds.
- ^{13}C NMR establishes the carbon framework, confirming the total number of unique carbons and identifying the characteristic carbonyl and aliphatic regions.
- ^{1}H NMR provides the most detailed map, confirming the number and environment of all protons, their connectivity through spin-spin coupling, and crucial stereochemical information about the trans relationship of the substituents on the cyclohexane ring.

Together, these methods form a self-validating system that allows researchers and drug development professionals to confirm the identity, purity, and structure of **trans-4-Butylcyclohexanecarboxylic Acid** with high confidence, ensuring the integrity of their scientific endeavors.

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